

Scientific Definition and Core Properties

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: RTI-111-d3

Cat. No.: S1816262

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RTI-111-d3 is a deuterated analog of the tropane-based compound RTI-111 (Dichloropane). The "d3" indicates that three hydrogen atoms in the molecule have been replaced with deuterium, a stable hydrogen isotope. This modification is common in pharmaceutical research to create internal standards for mass spectrometry or to modify the metabolic profile of a drug candidate [1] [2].

The table below summarizes its basic chemical information:

Property	Description
Product Name	RTI-111-d3 [1]
CAS Number	Information missing from search results
Chemical Formula	C16D3H16Cl2NO2·HCl [2]
Molecular Weight	367.713 g/mol [2]
Related Compound	RTI-111 (Dichloropane) [3]
Purity	Available at 98% and higher [1]

Pharmacological Profile and Research Applications

RTI-111 (the non-deuterated parent compound) is a powerful stimulant of the phenyltropane class. It acts as a **serotonin–norepinephrine–dopamine reuptake inhibitor (SNDRI)** [3].

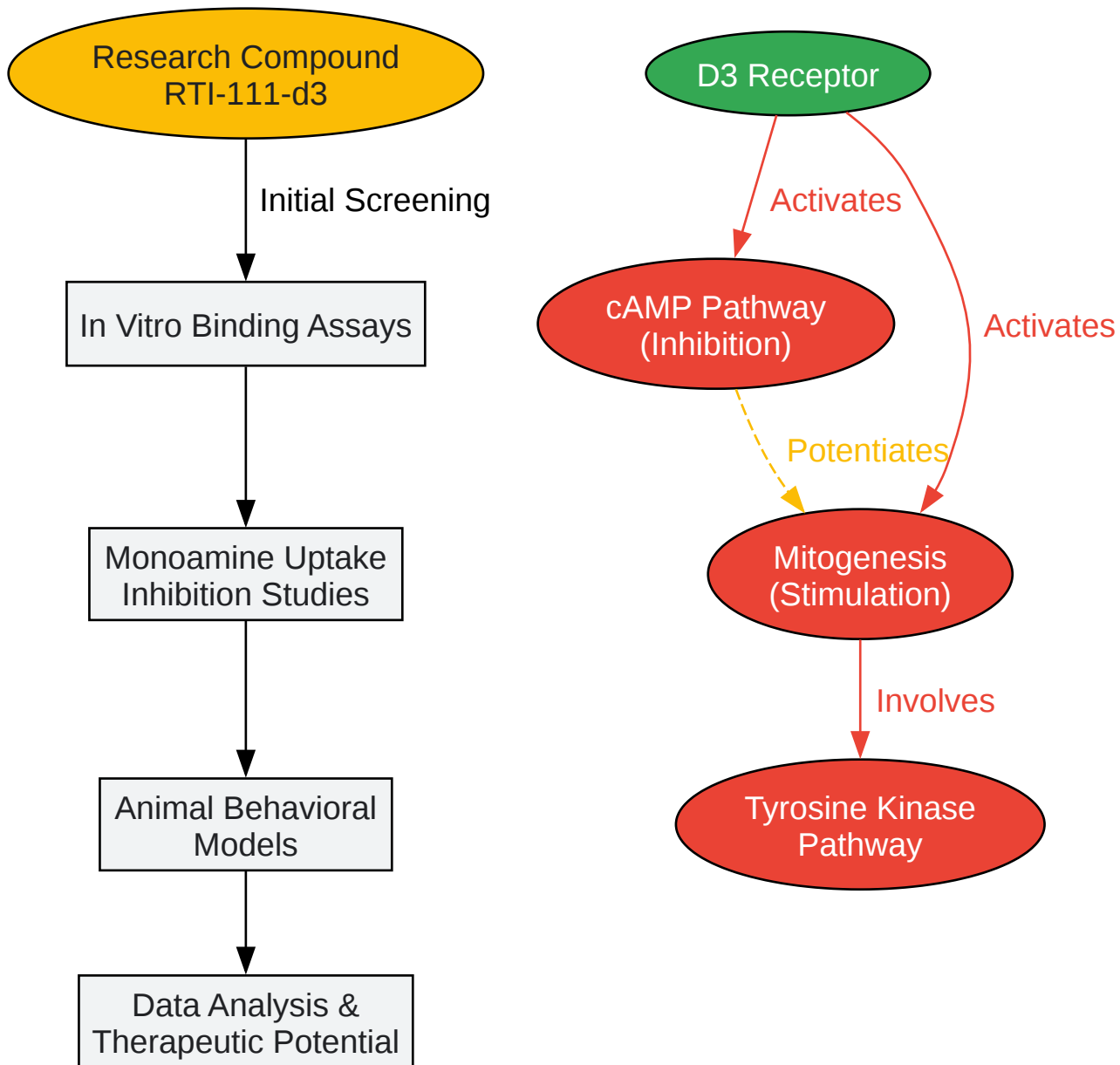
The table below outlines its known pharmacological targets and potential research uses based on available literature:

Aspect	Details
Primary Mechanism	Monoamine reuptake inhibitor [3]
Biological Targets	Dopamine, Norepinephrine, and Serotonin Transporters [3]
IC50 Values (RTI-111)	Dopamine transporter (DAT): 0.79 nM; Norepinephrine transporter (NET): 18 nM; Serotonin transporter (SERT): 3.13 nM [3]

| **Key Research Applications** | • Study of cocaine receptor binding [1] • Research into drug addiction mechanisms, diagnosis, and treatment [1] [4] • Investigation of treatments for depression, anorexia, and neurodegenerative diseases [1] [4] || **Legal Status** | Controlled substance [1] [4] [2] |

Experimental Workflow and Signaling

The following diagram outlines the general research workflow for studying **RTI-111-d3** and the dopamine signaling pathway it affects, synthesized from the available information.



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General research workflow for **RTI-111-d3** (top) and its complex interaction with the dopamine D3 receptor signaling pathway (bottom) [5] [3].

Supplier Information

The compound is available for research purposes from several specialized chemical and biological companies. This list is not exhaustive.

Supplier Company Name	Location
Chemsky (shanghai) International Co., Ltd.	China [1]
Santa Cruz Biotechnology Inc.	USA/China [1]
Xiamen Research Biotechnology Co., Ltd.	China [1]
CymitQuimica	Spain [2]

Important Notes and Data Gaps

- **Information Limitations:** The search results lack detailed experimental protocols (e.g., specific cell lines, animal models, dosing regimens, analytical methods) and comprehensive safety data.
- **Compound Distinction:** Most public pharmacological data (like IC50 values) refers to **RTI-111**, not the deuterated **RTI-111-d3**. The deuterium substitution is primarily intended to create a spectroscopic marker or to alter pharmacokinetics without significantly changing the core pharmacology [1] [2] [3].
- **Regulated Substance:** **RTI-111-d3** is explicitly listed as a **controlled substance** [1]. Its purchase and use are strictly limited to authorized research facilities with the proper licenses.

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References

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2. TR-R701100 - Rti (150653-91-1) | CymitQuimica 111 [cymitquimica.com]
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